

# Technical Support Center: 8-Nitroquinolin-3-ol

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 8-Nitroquinolin-3-ol

Cat. No.: B3028645

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## A Guide for Researchers and Drug Development Professionals

Introduction: This guide serves as a centralized technical resource for researchers, scientists, and drug development professionals working with **8-Nitroquinolin-3-ol** (CAS No. 25369-37-3). It is important to note that detailed experimental and safety data for this specific compound are limited in publicly available literature. Therefore, this document synthesizes known information about **8-Nitroquinolin-3-ol** with established best practices and data from structurally similar compounds, such as 8-nitroquinoline and other nitro-hydroxyquinoline derivatives. All recommendations should be implemented in conjunction with a thorough, site-specific risk assessment and adherence to all institutional safety protocols.

## Section 1: Frequently Asked Questions (FAQs) - Core Compound Information

This section addresses fundamental questions regarding the properties, storage, and safe handling of **8-Nitroquinolin-3-ol**.

Q1: What is **8-Nitroquinolin-3-ol** and what are its basic properties?

**8-Nitroquinolin-3-ol** is a heterocyclic aromatic organic compound.<sup>[1][2]</sup> Its structure consists of a quinoline core substituted with both a nitro group (-NO<sub>2</sub>) and a hydroxyl group (-OH). The presence of these functional groups dictates its chemical reactivity and potential biological activity. Key identifiers and properties are summarized below.

Property	Value	Source
CAS Number	25369-37-3	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub>	[1][2]
Molecular Weight	190.16 g/mol	[1][2][3]
Appearance	Data not available; likely a solid powder.	N/A
Solubility	Specific data is not available. Based on analogs like 8-Nitroquinoline, it is expected to be slightly soluble in water but soluble in organic solvents like ethanol, ether, and chloroform.	[4]
Melting Point	Data not available. For comparison, the melting point of 8-Nitroquinoline is 89-91 °C.	[5]

Q2: What are the primary hazards associated with **8-Nitroquinolin-3-ol** and its analogs?

While a specific Safety Data Sheet (SDS) for **8-Nitroquinolin-3-ol** is not widely available, data from the closely related compound 8-Nitroquinoline indicates several potential hazards.[6][7] As a standard practice, this compound should be treated as hazardous until proven otherwise.

- Toxicity: Harmful if swallowed, inhaled, or in contact with skin.[7]
- Irritation: Causes skin and serious eye irritation. May also cause respiratory irritation.[6][7]
- Long-Term Effects: Suspected of causing cancer and genetic defects.[6][7]

Causality: The nitro-aromatic structure is a well-known structural alert for potential mutagenicity. The quinoline core is found in many bioactive and sometimes toxic compounds. These classifications necessitate stringent handling procedures.

Q3: What Personal Protective Equipment (PPE) is mandatory when handling this compound?

Due to the potential hazards, a comprehensive PPE strategy is required to minimize exposure.  
[6][8]

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[6][9] This is critical to prevent contact with the powder, which can cause serious eye irritation.
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile) and a lab coat.[6] Contaminated clothing should be removed and washed before reuse.[9] This prevents skin contact, which can lead to irritation and absorption.
- **Respiratory Protection:** All handling of the solid compound should be performed in a certified chemical fume hood to avoid inhaling dust.[6] If a fume hood is not available or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.[9]
- **Hygiene:** Ensure eyewash stations and safety showers are readily accessible.[9] Wash hands thoroughly after handling the compound, even if gloves were worn.[7]

Q4: What are the correct storage conditions for **8-Nitroquinolin-3-ol**?

Proper storage is crucial for maintaining the compound's integrity and ensuring safety.

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.[6][8] Using an amber or opaque vial is recommended, as related quinoline compounds can be light-sensitive.[9]
- **Atmosphere:** For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to prevent potential oxidative degradation.
- **Incompatibilities:** Store separately from strong oxidizing agents, strong acids, and strong bases to prevent potentially vigorous or explosive reactions.[6][8]

## Section 2: Troubleshooting Guides - Experimental Issues

This section provides solutions to common problems encountered during experiments, based on chemical principles and data from analogous compounds.

Q1: I am having difficulty dissolving the compound for my assay. What is the recommended procedure?

Problem: **8-Nitroquinolin-3-ol** does not dissolve in the primary solvent for your experiment (e.g., aqueous buffer).

Root Cause Analysis: The quinoline backbone makes the molecule largely nonpolar, while the hydroxyl and nitro groups add some polarity. This amphipathic nature can make solubility challenging. Specific solubility data is unavailable, so a systematic approach is required.

Solution Protocol:

- Consult Analog Data: 8-Nitroquinoline is soluble in ethanol, ether, benzene, and chloroform. [4] 8-Hydroxy-5-nitroquinoline is soluble in hot hydrochloric acid and very slightly soluble in alcohol and ether. This suggests that organic solvents or acidified aqueous solutions are promising candidates.
- Prepare a Concentrated Stock: Attempt to dissolve the compound in a water-miscible organic solvent like DMSO, DMF, or ethanol to create a high-concentration stock solution.
- Perform a Solubility Test:
  - Weigh a small, precise amount of the compound (e.g., 1 mg) into several vials.
  - Add a measured volume (e.g., 100  $\mu$ L) of different solvents (e.g., DMSO, ethanol, methanol, acetone).
  - Vortex and observe solubility. Gentle heating or sonication may be applied, but monitor for any color change indicating degradation.

- **Dilute into Final Medium:** Once a suitable stock solvent is found, perform serial dilutions of the stock solution into your final aqueous buffer. Observe for any precipitation. If precipitation occurs, the final concentration of the organic solvent may be too low, or the compound's solubility limit in the final medium has been exceeded.

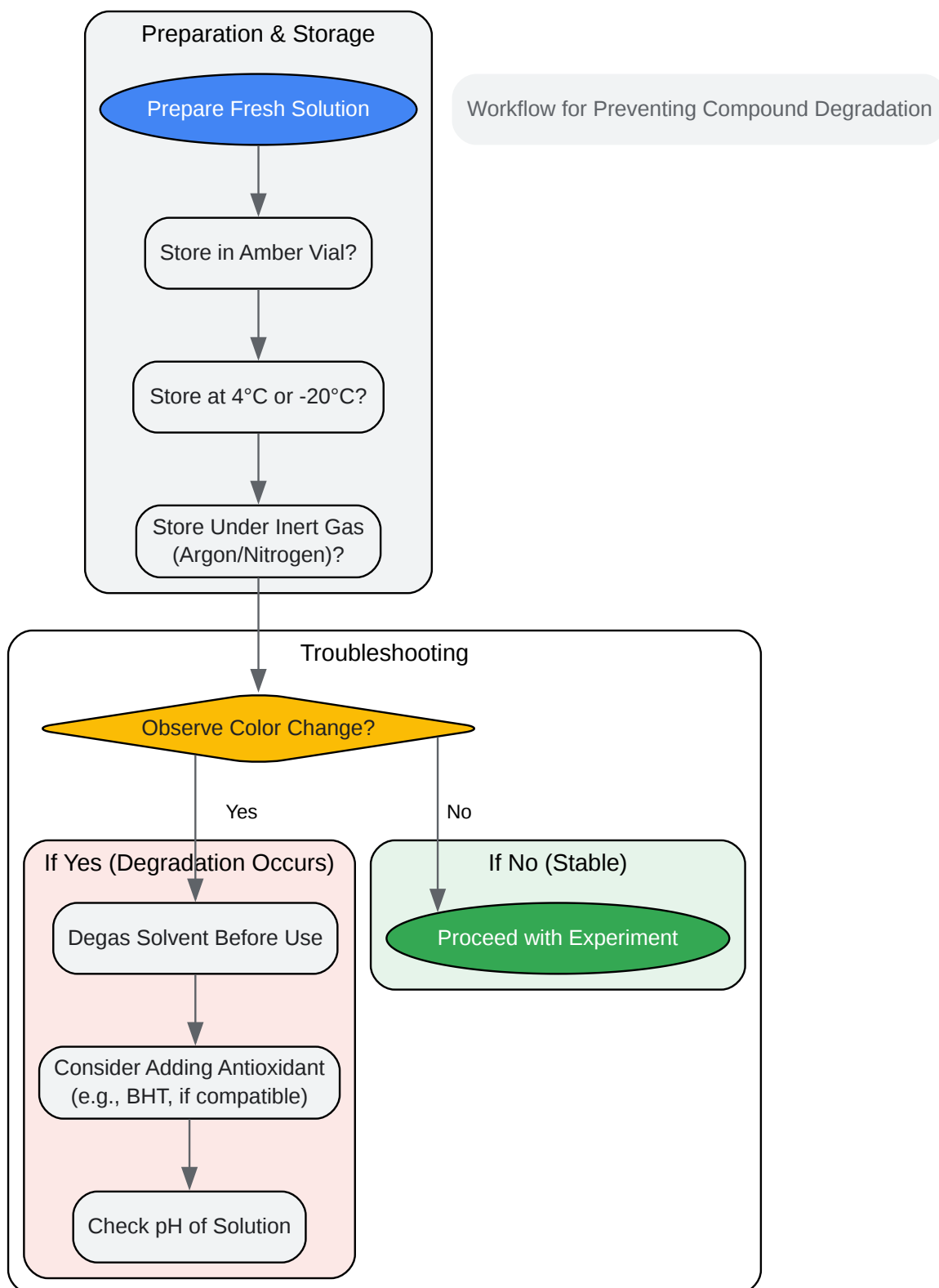
Q2: My compound solution is changing color from light yellow to dark brown over time. What is happening and how can I prevent it?

**Problem:** The compound appears unstable in solution or upon storage.

**Root Cause Analysis:** Color change often indicates chemical degradation. For nitro-hydroxyquinoline compounds, several factors could be responsible:

- **Light Exposure:** Many aromatic compounds, especially phenols like 8-hydroxyquinoline, are light-sensitive and can oxidize or polymerize, leading to darker products.[\[10\]](#)
- **Oxidation:** The hydroxyl group can be susceptible to oxidation from dissolved oxygen in the solvent, a process that can be accelerated by light or trace metal impurities.
- **pH Instability:** The compound may be unstable at certain pH values. The phenolic hydroxyl group is acidic and can be deprotonated in basic solutions, which may lead to different degradation pathways.

**Preventative Workflow:**



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Caption: A decision workflow for preparing and troubleshooting the stability of **8-Nitroquinolin-3-ol** solutions.

## Section 3: Emergency & Disposal Protocols

This section outlines procedures for handling accidental exposure and proper disposal, based on guidelines for hazardous chemical substances.

Q1: What is the correct procedure for cleaning up a small spill of solid **8-Nitroquinolin-3-ol**?

Procedure:

- **Evacuate & Ventilate:** Ensure the area is well-ventilated. If the spill is large, evacuate non-essential personnel.
- **Wear Full PPE:** At a minimum, wear a lab coat, gloves, and eye protection. For larger spills, respiratory protection is advised.
- **Contain the Spill:** Do not use water, as this may create dust or spread the chemical.
- **Clean-Up:** Gently sweep up the solid material and place it into a clearly labeled, sealed container for hazardous waste disposal.<sup>[6]</sup> Avoid any actions that generate dust.
- **Decontaminate:** Wipe the spill area with a cloth dampened with a suitable solvent (like ethanol), followed by soap and water.
- **Disposal:** Dispose of all contaminated materials (gloves, wipes, etc.) as hazardous waste according to your institution's guidelines.<sup>[7]</sup>

Q2: What are the first-aid measures in case of accidental exposure?

Action Plan:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.<sup>[6]</sup>
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.<sup>[6][7]</sup>

- Inhalation: Move the person to fresh air. If they are not breathing, provide artificial respiration. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7][8]

Q3: How must I dispose of waste containing **8-Nitroquinolin-3-ol**?

All waste, whether solid compound or solutions, must be treated as hazardous chemical waste.

- Labeling: Collect all waste in a properly sealed and clearly labeled container. The label should include the chemical name and associated hazards.
- Segregation: Do not mix with other waste streams unless compatibility is confirmed. Specifically, keep it separate from strong acids, bases, and oxidizing agents.[6]
- Disposal: Dispose of the waste through your institution's environmental health and safety (EHS) office. Do not pour it down the drain.[8] Adherence to local, regional, and national regulations is mandatory.

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- To cite this document: BenchChem. [Technical Support Center: 8-Nitroquinolin-3-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028645#handling-and-storage-of-8-nitroquinolin-3-ol]

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